

Technical Assessment & Application Note: 2-Isobutyl-5-nitrobenzonitrile

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Compound of Interest

Compound Name: 2-Isobutyl-5-nitrobenzonitrile

CAS No.: 288251-96-7

Cat. No.: B1322704

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Executive Summary

2-Isobutyl-5-nitrobenzonitrile (CAS: 288251-96-7) is a specialized functionalized aromatic intermediate primarily utilized in the synthesis of hepatocyte-regenerating agents and potential androgen receptor modulators. While often categorized as a synthetic building block, its structural pharmacophores—specifically the electron-withdrawing nitro group (

) and the nitrile moiety (

) paired with a lipophilic isobutyl chain—confer distinct biological reactivities.

This guide details the compound's application as a precursor for liver regeneration therapeutics (as disclosed in Patent CA2362381C), its potential off-target toxicological profile (nitro-reductive stress), and the necessary protocols for its characterization and safety screening in drug discovery pipelines.

Chemical Identity & Structural Pharmacophores

Property	Detail
IUPAC Name	2-(2-methylpropyl)-5-nitrobenzonitrile
CAS Number	288251-96-7
Molecular Formula	
Molecular Weight	204.23 g/mol
Key Pharmacophores	Nitro (); Redox-active center; potential for reductive metabolism.Nitrile (); H-bond acceptor; precursor to amides/acids.Isobutyl Group: Lipophilic anchor improving membrane permeability.

Potential Biological Activities[1][2][3][4]

Primary Application: Precursor for Hepatocyte Regeneration Agents

The primary verified biological utility of **2-Isobutyl-5-nitrobenzonitrile** is as a key intermediate in the synthesis of amide derivatives that promote hepatocyte hypertrophy and hyperplasia.

- Mechanism: The nitrile group is hydrolyzed to an amide or carboxylic acid, creating the active pharmacophore capable of stimulating liver regeneration in models of cirrhosis and partial hepatectomy.
- Therapeutic Relevance: These derivatives are investigated for treating autoimmune hepatitis, primary biliary cirrhosis, and acute liver necrosis.[1][2]

Secondary Activity: Nitro-Aromatic Toxicity & Redox Cycling

Like many nitro-aromatics, this compound possesses intrinsic biological activity governed by the enzymatic reduction of the nitro group.

- Reductive Metabolism: Intracellular nitroreductases (type I and II) can reduce the group to a nitroso (), hydroxylamine (), and finally an amine ().
- Oxidative Stress: Type II nitroreductases futilely cycle the nitro radical anion, transferring electrons to oxygen to form superoxide anions (), leading to oxidative stress and cytotoxicity in non-target tissues.

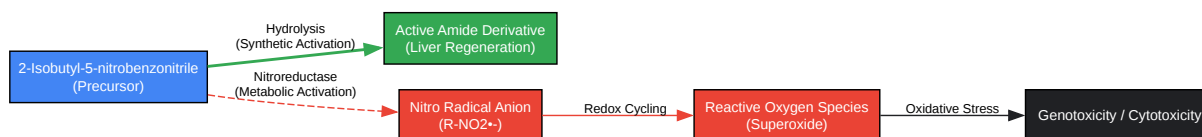
Tertiary Potential: Androgen Receptor (AR) Modulation

The structural scaffold (nitro-benzonitrile with a bulky alkyl group) shares homology with non-steroidal anti-androgens (e.g., flutamide analogs).

- Hypothesis: The isobutyl group may occupy the ligand-binding pocket of the AR, while the electron-deficient ring facilitates stacking interactions.
- Screening Recommendation: Compounds of this class should be screened for AR antagonist activity to rule out endocrine disruption if used as a non-hormonal therapeutic intermediate.

Visualizing the Biological & Synthetic Pathways

The following diagram illustrates the dual pathway of this molecule: its synthetic conversion to active liver drugs versus its potential metabolic activation leading to toxicity.



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Figure 1: Bifurcated pathway showing synthetic activation to therapeutic amides (Green) vs. metabolic reduction leading to potential toxicity (Red).

Experimental Protocols

Protocol A: Quality Control & Purity Analysis (HPLC)

Objective: To quantify the purity of **2-Isobutyl-5-nitrobenzonitrile** prior to biological screening or synthesis, ensuring no isomeric impurities (e.g., 2-butyl isomers) are present.

Materials:

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (HPLC Grade).

Methodology:

- Sample Prep: Dissolve 1 mg of compound in 1 mL Acetonitrile. Sonicate for 5 mins. Filter through 0.22 μ m PTFE filter.
- Gradient:
 - 0-2 min: 5% B (Isocratic hold)
 - 2-15 min: 5% -> 95% B (Linear gradient)
 - 15-20 min: 95% B (Wash)
- Detection: UV absorbance at 254 nm (aromatic ring) and 280 nm (nitro group specific absorbance).
- Acceptance Criteria: Purity > 98.5% by area integration. Major impurity (regioisomer) must be < 0.5%.

Protocol B: In Vitro Genotoxicity Screen (Ames Test Adaptation)

Objective: To assess the mutagenic potential of the nitro moiety using *Salmonella typhimurium* strains.

Rationale: Nitro compounds are often direct-acting mutagens or require metabolic activation (S9 fraction).

Methodology:

- **Strains:** Use TA98 (frameshift) and TA100 (base-pair substitution).
- **Dosing:** Prepare 5 concentrations (e.g., 0.5, 1.5, 5, 15, 50 μ g/plate) in DMSO.
- **Conditions:**
 - (-S9): Detects direct-acting nitro-reduction by bacterial nitroreductases.
 - (+S9): Detects metabolites generated by mammalian liver enzymes.
- **Procedure:**
 - Mix 0.1 mL bacterial culture + 0.1 mL test solution + 0.5 mL S9 mix (or buffer) + 2.0 mL top agar.
 - Pour onto minimal glucose agar plates.
 - Incubate at 37°C for 48 hours.
- **Analysis:** Count revertant colonies. A 2-fold increase over vehicle control (DMSO) indicates a positive mutagenic signal.

Protocol C: Synthetic Conversion to Active Amide (Hydrolysis)

Objective: To convert the nitrile intermediate into the putative active amide for hepatocyte regeneration assays.

Reaction Scheme:

Methodology:

- Setup: In a 50 mL round-bottom flask, dissolve 1.0 g (4.9 mmol) of **2-Isobutyl-5-nitrobenzonitrile** in 10 mL Ethanol.
- Addition: Add 2.0 mL of 30%
followed by 0.5 mL of 6M NaOH dropwise at 0°C.
- Reaction: Allow to warm to room temperature and stir for 2 hours. Monitor disappearance of nitrile peak (
) via IR or HPLC.
- Workup: Quench with saturated sodium thiosulfate (to neutralize peroxide). Extract with Ethyl Acetate (3 x 20 mL).
- Purification: Recrystallize from Diisopropyl ether to yield the amide.

References

- Patent CA2362381C. Amide compounds and medicinal use thereof. (2001). Describes the use of **2-isobutyl-5-nitrobenzonitrile** as a key intermediate for liver regeneration drugs.[1]
[2]
- Review of Nitro Compounds. The Diverse Biological Activity of Recently Synthesized Nitro Compounds. (2022).[3] Discusses the pharmacophore and toxicophore properties of the nitro group.[4]
- Common Organic Chemistry. Amide to Nitrile / Nitrile to Amide Transformations. General protocols for nitrile hydrolysis.
- BenchChem Data. **2-Isobutyl-5-nitrobenzonitrile** Product Data. Physical properties and safety data.

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